

Comparative Genotoxicity of N-Nitrosopropranolol and NDMA: A Guide for Researchers

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Compound of Interest

Compound Name: *N-Nitrosopropranolol*

Cat. No.: *B1217540*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the genotoxic potential of **N-Nitrosopropranolol** (NNP) and N-Nitrosodimethylamine (NDMA), supported by experimental data. This document summarizes key findings on their mutagenicity, clastogenicity, and mechanisms of DNA damage, offering insights into their relative risks.

N-Nitrosopropranolol (NNP) is a nitrosamine impurity that can form from the widely used beta-blocker, propranolol.^{[1][2][3][4][5]} Its emergence has raised significant concerns due to the well-documented carcinogenic properties of the nitrosamine class of compounds.^{[3][4]} N-Nitrosodimethylamine (NDMA), a potent hepatocarcinogen, is a well-studied nitrosamine found in various sources, including certain foods, water, and as an impurity in some pharmaceuticals.^{[6][7][8][9]} Understanding the comparative genotoxicity of NNP and NDMA is crucial for risk assessment and regulatory purposes.

Recent studies have demonstrated that NNP, contrary to some earlier findings, is indeed mutagenic and genotoxic.^{[1][2][5][10]} It has been shown to induce mutations in the bacterial reverse mutation assay (Ames test), as well as cause DNA damage, micronuclei formation, and gene mutations in human cells.^{[1][2][5][10]} Similar to NDMA, the genotoxicity of NNP is dependent on metabolic activation.^{[1][2]}

Quantitative Comparison of Genotoxicity

The following tables summarize the available quantitative data from various in vitro genotoxicity assays for NNP and NDMA. It is important to note that direct comparisons can be challenging due to variations in experimental conditions across different studies.

Table 1: Ames Test (Bacterial Reverse Mutation Assay)

Compound	Tester Strain(s)	Metabolic Activation (S9)	Result	Reference
N-Nitrosopropranolol (NNP)	TA100, TA1535, TA98	Required (Hamster liver S9 more effective than rat)	Positive (Concentration-dependent increase in revertants)	[1][2][5]
N-Nitrosodimethylamine (NDMA)	TA100, TA1535	Required (Rat and Hamster liver S9)	Positive	[1][11][12]

Table 2: In Vitro Micronucleus Test in Human Cells

Compound	Cell Line	Metabolic Activation (S9)	Result	Reference
N-Nitrosopropranolol (NNP)	Human lymphoblastoid TK6 cells	Required (Hamster liver S9)	Positive (Induced micronuclei formation)	[1][2][5]
N-Nitrosodimethylamine (NDMA)	Various	Required	Positive (Induces micronuclei in several species and tissues)	[7][13]

Table 3: Comet Assay (Single Cell Gel Electrophoresis) in Human Cells

Compound	Cell Line	Result	Reference
N-Nitrosopropranolol (NNP)	Human HepaRG cells (2D and 3D cultures)	Positive (Concentration-dependent DNA strand breakage)	[1] [2] [5]
N-Nitrosodimethylamine (NDMA)	Various	Positive (Induces DNA damage)	[7] [13]

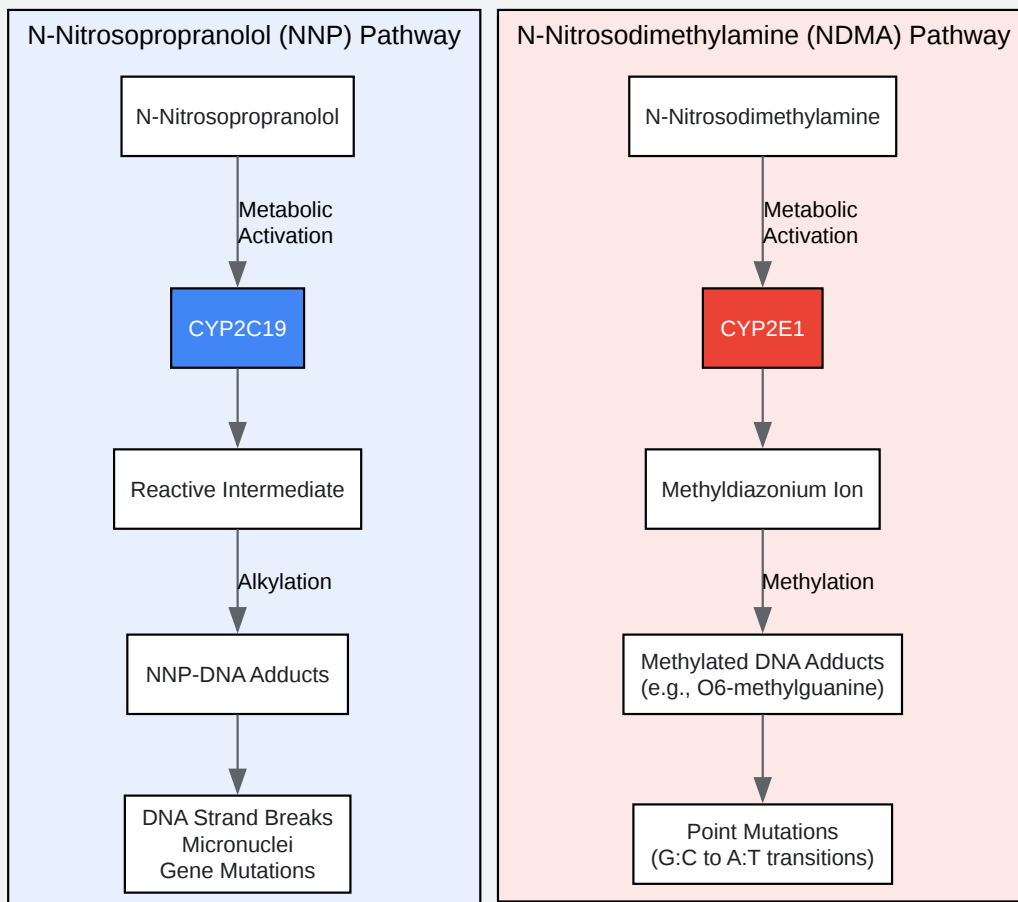
Metabolic Activation and Signaling Pathways

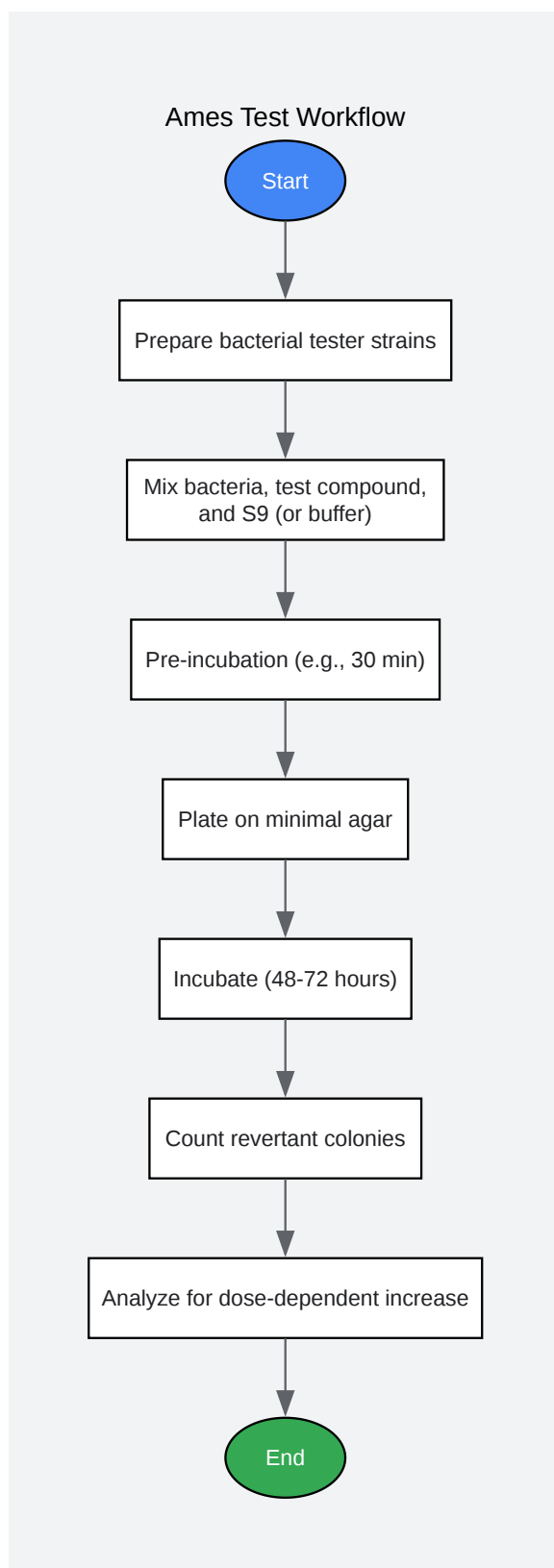
The genotoxicity of both NNP and NDMA is contingent upon their metabolic activation by cytochrome P450 (CYP) enzymes into reactive electrophilic species that can form DNA adducts.[\[3\]](#)[\[6\]](#)[\[14\]](#)

N-Nitrosopropranolol (NNP): Studies have identified CYP2C19 as the primary human enzyme responsible for the bioactivation of NNP into a genotoxicant.[\[1\]](#)[\[2\]](#)[\[5\]](#) The metabolic pathway involves the alpha-hydroxylation of the nitrosamine, leading to the formation of an unstable intermediate that can ultimately alkylate DNA.[\[3\]](#)

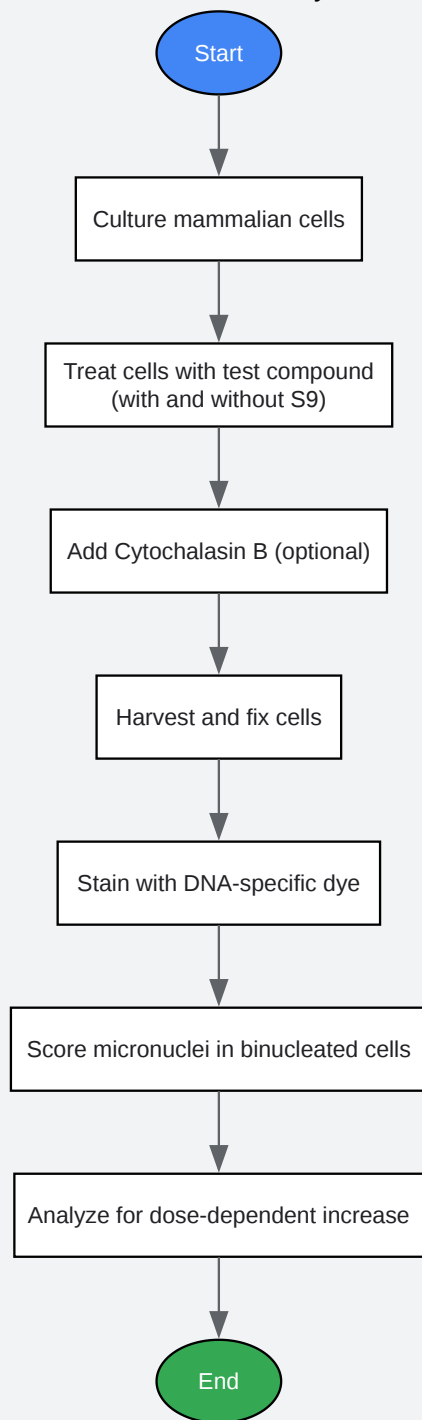
N-Nitrosodimethylamine (NDMA): The metabolic activation of NDMA is primarily catalyzed by CYP2E1.[\[6\]](#)[\[15\]](#) This process generates a highly reactive methyldiazonium ion, which is a potent alkylating agent that can methylate DNA bases, particularly at the N7 and O6 positions of guanine.[\[6\]](#)[\[16\]](#) These DNA adducts can lead to mispairing during DNA replication and result in mutations if not repaired.[\[6\]](#)

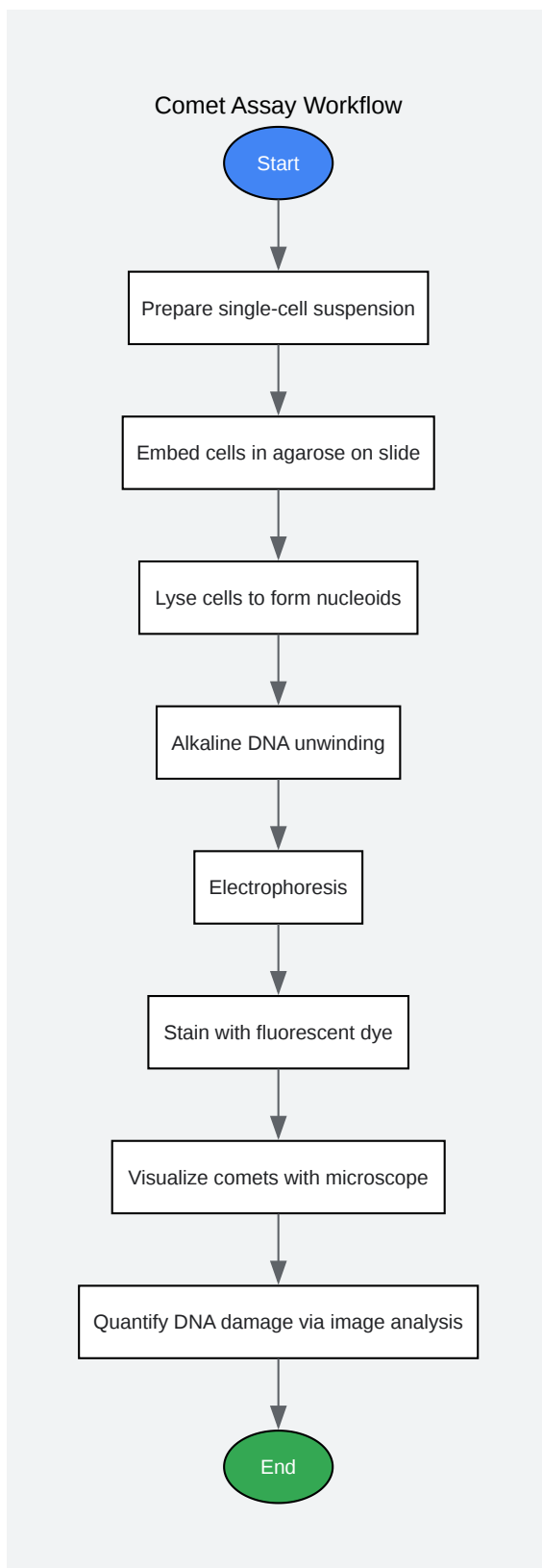
Metabolic Activation and Genotoxicity Pathway





In Vitro Micronucleus Assay Workflow





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